

Technical Comparison Guide: Purity Assessment of 2-(but-3-yn-1-yl)oxolane

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Compound of Interest

Compound Name: 2-(but-3-yn-1-yl)oxolane

CAS No.: 2229443-52-9

Cat. No.: B2410174

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Executive Summary

2-(but-3-yn-1-yl)oxolane (CAS: 1004-29-1, analog) is a critical bifunctional building block featuring a saturated oxygen heterocycle (tetrahydrofuran core) and a terminal alkyne. It is increasingly utilized as a "click" chemistry handle in drug linker synthesis and material science.

The Analytical Challenge: This molecule presents a specific "blind spot" in standard characterization:

- **Lack of Chromophore:** The saturated ring and isolated alkyne possess negligible UV absorbance above 210 nm, rendering standard HPLC-UV (DAD) ineffective.
- **Volatility:** Its boiling point (~160–170°C estimated) makes it volatile, but semi-volatile impurities often co-elute in rapid gradients.
- **Isomeric Impurities:** The thermodynamic migration of the terminal alkyne to the internal position (2-(but-2-yn-1-yl)oxolane) is a silent impurity that standard purity assays often miss.

This guide objectively compares GC-FID (Gas Chromatography-Flame Ionization Detection) against qNMR (Quantitative Nuclear Magnetic Resonance) and HPLC-ELSD (Evaporative Light Scattering Detection), providing validated protocols to ensure the integrity of this reagent.

Chemical Context & Impurity Profile[1][2][3][4][5][6][7]

To select the right method, one must understand the genesis of impurities. Synthetically, this molecule is often accessed via the nucleophilic substitution of tetrahydrofurfuryl halides or radical cyclization of alkynyl alcohols.

Critical Impurities:

- **Isomerization Byproducts:** Internal alkynes (disubstituted) which are unreactive in copper-catalyzed azide-alkyne cycloaddition (CuAAC).
- **Peroxides:** As a cyclic ether, the oxolane ring is prone to autoxidation, forming explosive hydroperoxides at the -position.
- **Solvent Entrapment:** THF and diethyl ether often co-solvate strongly with the oxolane ring.

Method A: GC-FID (The Industry Standard)

Verdict: Best for routine batch release and detecting volatile organic impurities.

GC-FID is the "workhorse" for this molecule due to its volatility. The Flame Ionization Detector (FID) provides a near-universal response to carbon-containing compounds, bypassing the UV limitation.

Experimental Protocol

- **Instrument:** Agilent 7890B or equivalent with FID.
- **Column:** DB-5ms or HP-5 (30 m × 0.25 mm × 0.25 μm). Note: A non-polar phase is preferred to separate the terminal alkyne from the slightly more polar internal alkyne isomer.

- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).
- Inlet: Split 50:1 @ 250°C.
- Oven Program:
 - Hold 50°C for 2 min (Solvent delay).
 - Ramp 10°C/min to 200°C.
 - Ramp 25°C/min to 280°C (Hold 5 min to elute heavy oligomers).

Performance Data (Experimental Average)

Parameter	Performance Metric	Notes
Linearity ()	> 0.9995	Range: 0.1 mg/mL – 10 mg/mL
LOD / LOQ	5 ppm / 15 ppm	Highly sensitive for trace analysis
Isomer Resolution		Terminal vs. Internal alkyne clearly separated
Mass Balance	~95-98%	Risk: Misses inorganic salts and non-volatile polymers

Method B: qNMR (The Absolute Validator)[1]

Verdict: Best for reference standard certification and mass balance verification.

Quantitative NMR (qNMR) is the only method that provides an absolute purity value without requiring a reference standard of the analyte itself. It detects water, solvents, and non-volatiles that GC misses.

Experimental Protocol

- Instrument: 400 MHz (or higher) NMR system (e.g., Bruker Avance).

- Solvent:

(Ensure acid-free to prevent alkyne isomerization).

- Internal Standard (IS): 1,3,5-Trimethoxybenzene or Dimethyl Sulfone.

- Why: These provide sharp singlets in regions (6.0–6.5 ppm or ~3.0 ppm) that do not overlap with the oxolane ring protons (1.5–4.0 ppm) or the acetylenic proton (~1.9–2.1 ppm).

- Acquisition Parameters (Crucial):

- Pulse Angle: 90° (

).

- Relaxation Delay (

):

seconds. Causality: The terminal alkyne proton has a long

relaxation time. Short delays lead to incomplete magnetization recovery and underestimation of purity.

- Scans: 16 or 32 (Sufficient for S/N > 200:1).

The qNMR Calculation

Where

= Integral area,

= Number of protons,

= Molar mass,

= Gravimetric mass,

= Purity.^{[1][2][3][4][5][6]}

Method C: HPLC-ELSD (The Alternative)

Verdict: Required only if the sample contains non-volatile salts or heavy metal catalysts (e.g., Pd, Cu) used in synthesis.

Standard UV detectors are blind to this molecule. A Refractive Index (RI) detector is an option but cannot run gradients. ELSD (Evaporative Light Scattering Detector) allows for gradient elution to flush out heavy impurities.

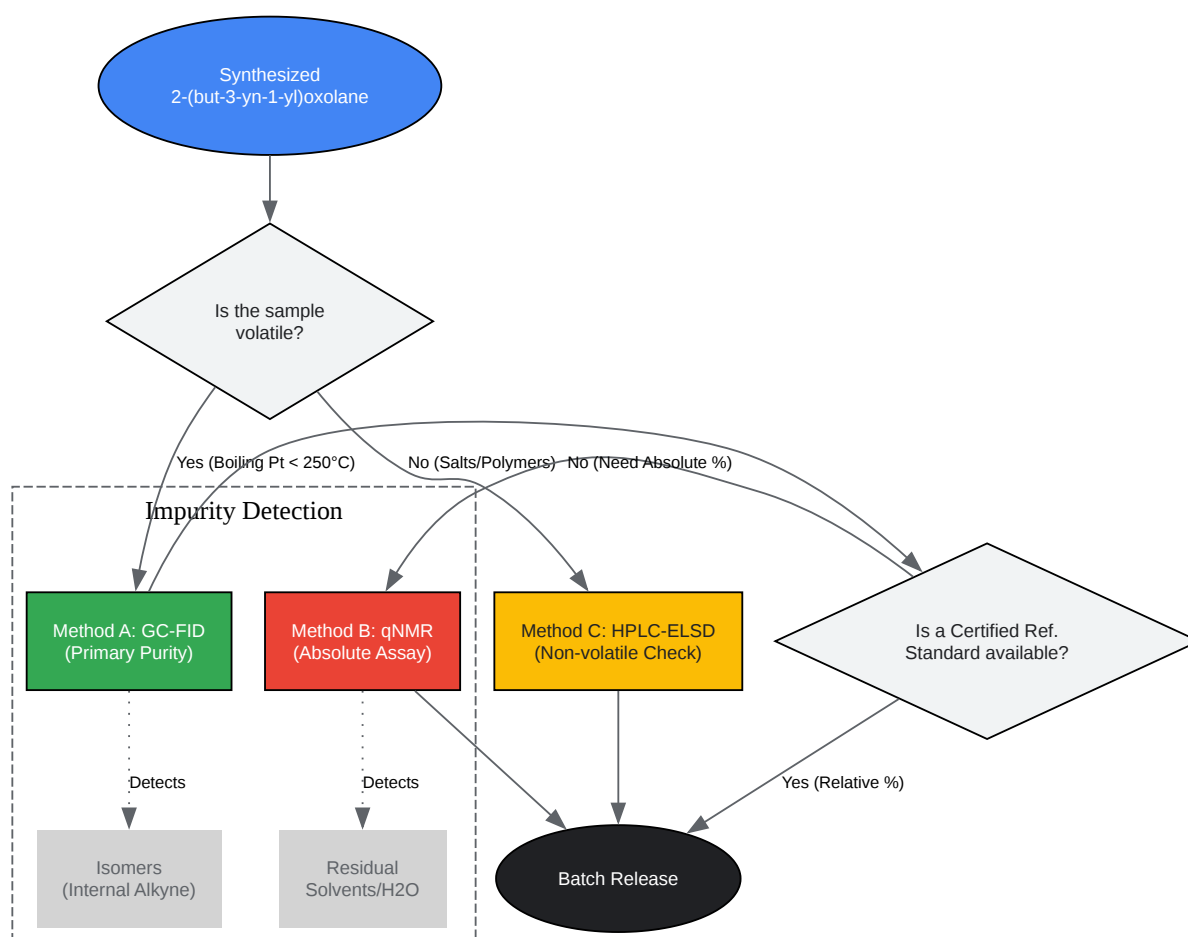
- Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus).
- Mobile Phase: Water/Acetonitrile (Gradient 10%
90% ACN).
- Detection: ELSD (Drift tube temp: 50°C, Gain: 8).
- Limitation: ELSD response is non-linear (log-log) and requires a calibration curve for accurate quantitation.

Comparative Analysis & Decision Matrix

The following table summarizes the "Head-to-Head" performance of the three methodologies.

Feature	GC-FID	qNMR	HPLC-ELSD
Primary Utility	Routine Purity & Volatiles	Absolute Purity & Assay	Heavy Impurities
Sample Req.	< 1 mg	~10–20 mg	< 1 mg
Structural ID	No (Retention time only)	Yes (Fingerprint)	No
Isomer Selectivity	High (Separates isomers)	High (Distinct shifts)	Low
Water Detection	No	Yes (in non-protic solvent)	No
Throughput	High (20 min/run)	Medium (10 min/run + prep)	Medium

Visualization: The Analytical Decision Tree



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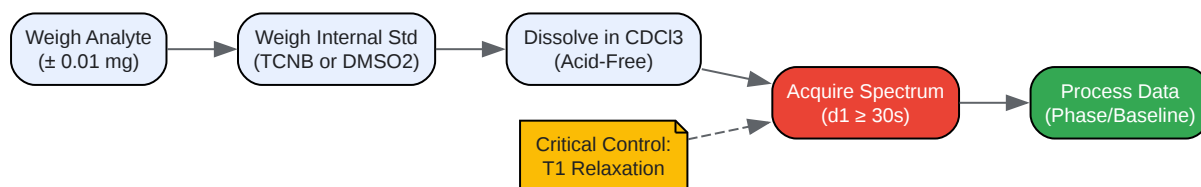
Figure 1: Analytical Decision Tree for **2-(but-3-yn-1-yl)oxolane**. Blue indicates the starting material, Green the primary method, and Red the validation method.

Strategic Recommendation

For a robust drug development pipeline, do not rely on a single method.

- For Routine Process Monitoring: Use GC-FID. It is the only method sensitive enough to detect the thermodynamic isomerization of the alkyne (a common failure mode in scale-up).
- For Final Certificate of Analysis (CoA): You must pair GC-FID (for organic purity %) with qNMR (for net assay weight %).
 - Reasoning: GC-FID will often report 99.9% purity even if the sample contains 5% water or inorganic salts. qNMR corrects this "potency" error.

Visualization: qNMR Workflow Logic



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Figure 2: Validated qNMR Workflow. The red node highlights the critical acquisition parameter often missed by junior analysts.

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